

Compound Monograph: Bromo-Fluoro-Methyl-Indazole Derivatives

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-bromo-6-fluoro-4-methyl-2H-indazole

CAS No.: 885522-98-5

Cat. No.: B1613959

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Chemical Identity & Structural Context

This guide covers the halogenated indazole scaffold, specifically isomers containing one bromine, one fluorine, and one methyl group. These are critical "building blocks" in medicinal chemistry, widely utilized for their ability to participate in orthogonal cross-coupling reactions (e.g., Suzuki-Miyaura at the C-Br site and S_NAr at the C-F site).

Primary Commercial Isomers:

- Isomer A: 5-Bromo-4-fluoro-1-methyl-1H-indazole (CAS: 1784678-61-0)[1][2]
- Isomer B: 6-Bromo-5-fluoro-1-methyl-1H-indazole (CAS: 1286734-86-8)[3][4][5]
- Isomer C: 5-Bromo-6-fluoro-1-methyl-1H-indazole (CAS: 1185767-06-9)[6][7]

Property	Data
Molecular Formula	C ₈ H ₆ BrFN ₂
Molecular Weight	229.05 g/mol
Physical State	Off-white to pale yellow solid
Solubility	Low in water; Soluble in DMSO, DMF, DCM, Methanol
Melting Point	Typically 120–160 °C (Isomer dependent)

Hazard Identification (GHS Classification)

Based on aggregated data from major suppliers (Sigma-Aldrich, Enamine, Combi-Blocks).

Signal Word:WARNING

Hazard Class	Category	Hazard Statement	Code
Acute Toxicity (Oral)	4	Harmful if swallowed.	H302
Skin Corrosion/Irritation	2	Causes skin irritation. [8]	H315
Serious Eye Damage/Irritation	2A	Causes serious eye irritation.[8][9]	H319
STOT - Single Exposure	3	May cause respiratory irritation.	H335

Precautionary Highlights:

- P261: Avoid breathing dust/fume.[8][10]
- P280: Wear protective gloves/eye protection/face protection.[8][9][11][12]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.[9][10][11]
Remove contact lenses if present and easy to do.[8][9][10][11] Continue rinsing.[8][9][10][11]

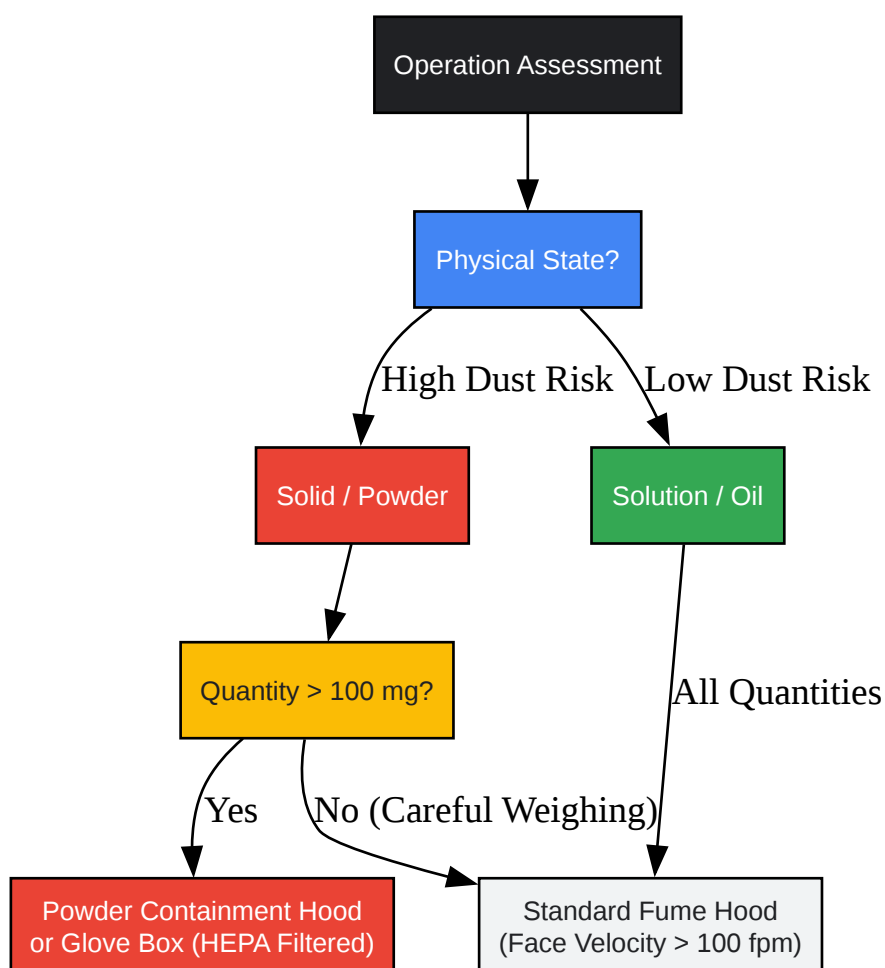
[\[12\]](#)

Risk Assessment & Engineering Controls

In drug discovery, intermediates often lack comprehensive animal toxicology data. Therefore, a Control Banding approach is required. We treat this compound as a Band 3 hazard (Potent/Toxic) until specific LD50 data proves otherwise.

Handling Protocol Decision Tree

The following logic dictates the containment level required based on the operation type.



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Figure 1: Risk-based decision logic for handling halogenated indazole solids. Strict containment is prioritized for powders to prevent inhalation of potent dusts.

Personal Protective Equipment (PPE)

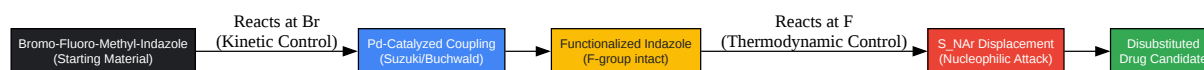
- Respiratory: N95 (minimum) required if handling open powders outside a containment hood. P100/HEPA recommended for spill cleanup.
- Dermal: Nitrile gloves (double-gloving recommended for solutions in DMSO/DMF due to permeation risks).
- Ocular: Chemical safety goggles. Safety glasses are insufficient if fine dust generation is possible.

Scientific Context: Synthetic Utility

Researchers utilize this scaffold because the halogen positioning allows for regioselective functionalization. The electronic distinctness of the Bromine (C-Br) and Fluorine (C-F) bonds enables sequential modification.

Mechanism of Action (Synthetic):

- C-Br Bond: Weaker bond energy (~280 kJ/mol). Reacts first in Palladium-catalyzed cross-couplings (e.g., Suzuki, Buchwald-Hartwig).
- C-F Bond: Stronger bond energy (~485 kJ/mol). Activated for Nucleophilic Aromatic Substitution (S_NAr) only after the ring is electron-deficient or under harsh conditions.



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Figure 2: Sequential functionalization workflow. The bromine atom is the primary "handle" for initial diversification, while the fluorine atom serves as a secondary site for late-stage modification.

Emergency Response Protocols

First Aid Measures

- Inhalation: Move to fresh air immediately. If breathing is difficult, oxygen should be administered by trained personnel. Critical: Halogenated heterocycles can cause delayed pulmonary edema; monitor for 24 hours if exposure was significant.
- Skin Contact: Wash with soap and water for 15 minutes. Do not use ethanol or DMSO, as these solvents may increase transdermal absorption of the toxin.
- Eye Contact: Rinse thoroughly with water for at least 15 minutes, lifting upper and lower eyelids. Consult an ophthalmologist.

Firefighting Measures

- Extinguishing Media: Water spray, Carbon Dioxide (CO₂), Dry Chemical, or Alcohol-resistant foam.^[9]
- Combustion Products: Burning will release toxic fumes including:
 - Hydrogen Bromide (HBr): Corrosive gas.
 - Hydrogen Fluoride (HF): Highly toxic and corrosive.
 - Nitrogen Oxides (NO_x): Respiratory irritants.
 - Carbon Monoxide (CO).
- Firefighter PPE: Wear self-contained breathing apparatus (SCBA) with a full face-piece operated in positive pressure mode.

Spill Containment

- Evacuate: Clear the area of non-essential personnel.
- PPE: Don nitrile gloves, goggles, and a P100 respirator.
- Contain: If solid, cover with a damp cloth to prevent dust dispersal. If liquid, absorb with vermiculite or sand.
- Clean: Sweep up carefully (avoid dust) and place in a sealed hazardous waste container. Wash the area with a 5% sodium bicarbonate solution to neutralize potential acidic

hydrolysis products.

Storage & Stability

- Temperature: Store at Room Temperature (15–25 °C).
- Atmosphere: Keep container tightly sealed. While generally stable, indazoles can be hygroscopic. Store under inert gas (Nitrogen/Argon) if long-term storage (>6 months) is intended to prevent hydrolysis or oxidation of sensitive impurities.
- Incompatibilities: Strong oxidizing agents, strong bases (can trigger deprotonation/elimination reactions).

References

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- To cite this document: BenchChem. [Compound Monograph: Bromo-Fluoro-Methyl-Indazole Derivatives]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1613959/docs#compound-monograph-bromo-fluoro-methyl-indazole-derivatives\]](https://www.benchchem.com/product/b1613959/docs#compound-monograph-bromo-fluoro-methyl-indazole-derivatives)

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